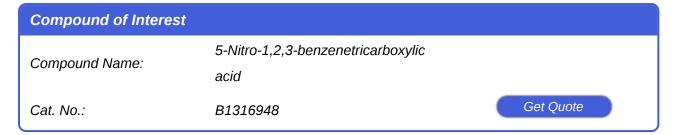


# 5-Nitro-1,2,3-benzenetricarboxylic Acid: A Technical Overview

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **5-Nitro-1,2,3-benzenetricarboxylic acid**. Due to the limited availability of public research data, this document summarizes the existing knowledge, primarily focusing on its chemical characteristics and its role as a building block in coordination chemistry.

### **Core Chemical Data**

**5-Nitro-1,2,3-benzenetricarboxylic acid**, also known as 5-nitrohemimellitic acid, is a nitrated aromatic carboxylic acid. Its fundamental properties are summarized below.



Property	Value	Source
CAS Number	3807-81-6	[1]
Molecular Formula	C <sub>9</sub> H <sub>5</sub> NO <sub>8</sub>	[1]
Molecular Weight	255.14 g/mol	[1]
Canonical SMILES	C1=C(C(=C(C=C1INVALID- LINK [O-])C(=O)O)C(=O)O)C(=O)O	N/A
InChI Key	Not available	N/A
Appearance	White to off-white crystalline powder (predicted)	N/A

## **Synthesis**

The primary route for the synthesis of **5-Nitro-1,2,3-benzenetricarboxylic acid** is through the nitration of its parent compound, **1,2,3-benzenetricarboxylic acid** (hemimellitic acid).

# Experimental Protocol: Nitration of 1,2,3-Benzenetricarboxylic Acid

While a detailed, peer-reviewed experimental protocol for the synthesis of **5-Nitro-1,2,3-benzenetricarboxylic acid** is not readily available in the public domain, the general procedure involves the electrophilic aromatic substitution (nitration) of **1,2,3-benzenetricarboxylic acid**. The following is a putative protocol based on standard nitration procedures for aromatic carboxylic acids.

#### Materials:

- 1,2,3-Benzenetricarboxylic acid
- Concentrated Nitric Acid (HNO<sub>3</sub>)
- Concentrated Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>)

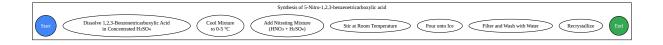


- Ice
- Distilled water
- Filtration apparatus
- Recrystallization solvent (e.g., water or ethanol/water mixture)

#### Procedure:

- In a flask equipped with a magnetic stirrer and placed in an ice bath, slowly add a measured amount of 1,2,3-benzenetricarboxylic acid to concentrated sulfuric acid. Stir until complete dissolution.
- Cool the mixture to 0-5 °C.
- Slowly add a nitrating mixture (a pre-mixed and cooled solution of concentrated nitric acid and concentrated sulfuric acid) dropwise to the solution of the starting material, ensuring the temperature does not exceed 10-15 °C.
- After the addition is complete, allow the reaction mixture to stir at room temperature for a specified period to ensure complete nitration. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion, pour the reaction mixture slowly over crushed ice with constant stirring to precipitate the crude product.
- Collect the solid precipitate by vacuum filtration and wash thoroughly with cold distilled water to remove residual acids.
- Purify the crude 5-Nitro-1,2,3-benzenetricarboxylic acid by recrystallization from an appropriate solvent system.
- Dry the purified crystals under vacuum to obtain the final product.





Click to download full resolution via product page

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. scbt.com [scbt.com]
- To cite this document: BenchChem. [5-Nitro-1,2,3-benzenetricarboxylic Acid: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1316948#structure-of-5-nitro-1-2-3-benzenetricarboxylic-acid]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com